

High-performance liquid chromatography (HPLC) method for quinidine quantification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cardioquin

Cat. No.: B1195268

[Get Quote](#)

An Application Note and Protocol for the High-Performance Liquid Chromatography (HPLC) Quantification of Quinidine

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed methodologies for the quantitative analysis of quinidine in both pharmaceutical dosage forms and human plasma using Reverse Phase High-Performance Liquid Chromatography (RP-HPLC). The protocols are based on established and validated methods to ensure accuracy, precision, and reliability.

Part 1: Quantification of Quinidine in Pharmaceutical Dosage Forms

Introduction

Quinidine is a class IA antiarrhythmic agent used in the treatment of various types of cardiac arrhythmias.^[1] Accurate quantification of quinidine in pharmaceutical formulations is crucial for ensuring product quality and therapeutic efficacy. This application note describes a simple, rapid, and robust RP-HPLC method for the determination of quinidine in tablets. The method has been validated according to the International Council for Harmonisation (ICH) guidelines.^{[2][3]}

Experimental Protocol

1.2.1. Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is required for this analysis.^[1] The chromatographic conditions are summarized in the table below.

Parameter	Specification
HPLC System	Isocratic Pumping System with UV-Vis Detector
Column	Terrosil C18 (100 mm x 4.6 mm, 5.0 μm) ^{[2][3]}
Mobile Phase	0.05 M Potassium Dihydrogen Phosphate (KH ₂ PO ₄) Buffer (pH 3.0 ± 0.02, adjusted with orthophosphoric acid) : Acetonitrile (25:75 v/v) ^{[1][3]}
Flow Rate	0.8 mL/min ^{[1][3]}
Detection Wavelength	254 nm ^{[1][3]}
Injection Volume	10 μL ^[1]
Column Temperature	Ambient
Run Time	Approximately 5 minutes ^[1]

1.2.2. Reagent and Standard Preparation

- **Mobile Phase Preparation:** Dissolve an appropriate amount of potassium dihydrogen phosphate (KH₂PO₄) in HPLC grade water to a concentration of 0.05 M.^[1] Adjust the pH to 3.0 ± 0.02 using orthophosphoric acid.^[1] Filter the buffer solution through a 0.45 μm membrane filter and degas. Mix the filtered buffer with acetonitrile in a 25:75 (v/v) ratio.^[1]
- **Standard Stock Solution (100 μg/mL):** Accurately weigh 10 mg of Quinidine reference standard and transfer it to a 100 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.^{[1][2]}

- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations within the desired calibration range (e.g., 20-60 µg/mL).[2][3]

1.2.3. Sample Preparation (Tablets)

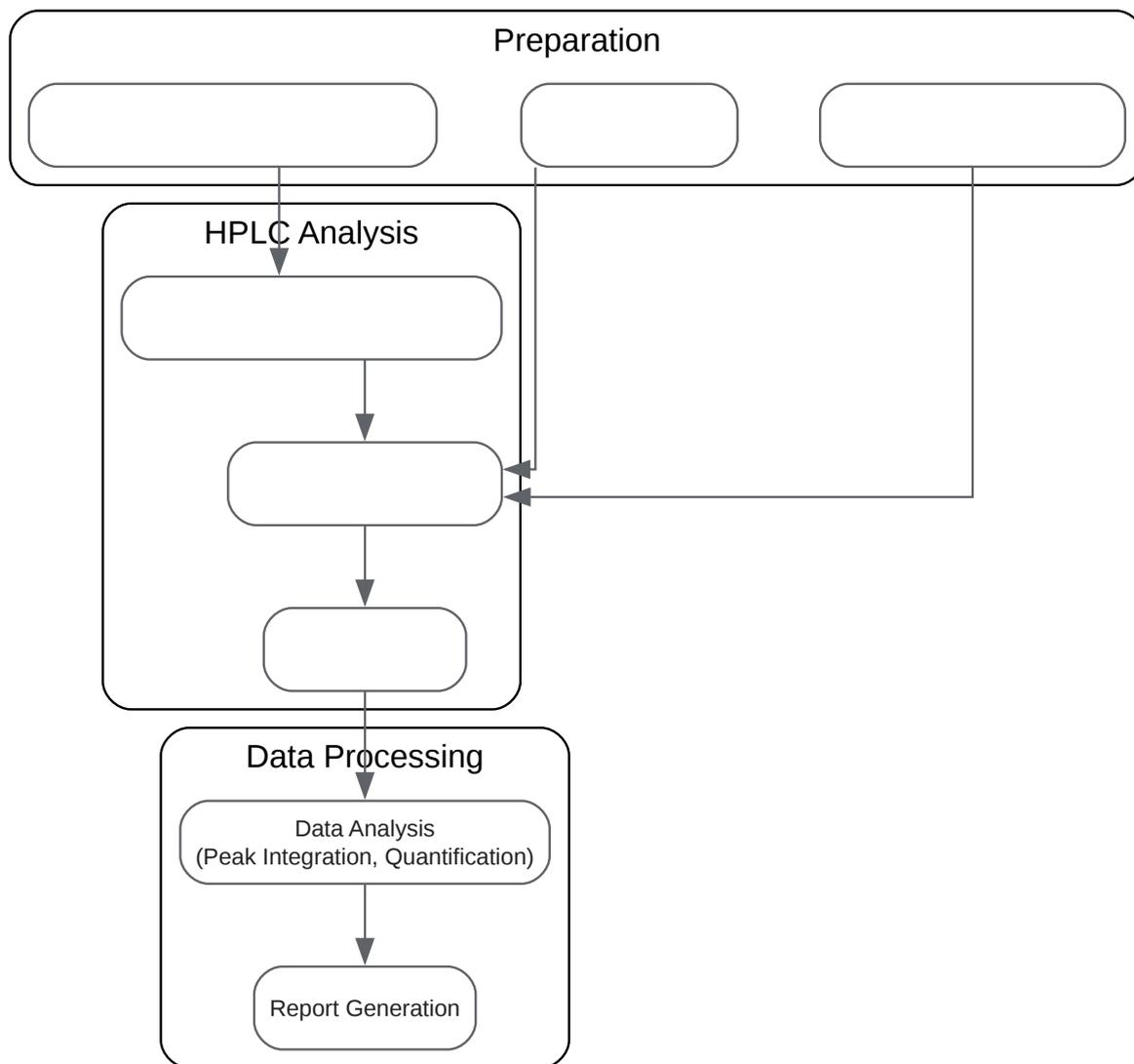
- Weigh and finely powder a sufficient number of tablets to obtain an average weight.[1]
- Transfer a quantity of the powder equivalent to 10 mg of quinidine into a 100 mL volumetric flask.[1]
- Add approximately 70 mL of the mobile phase and sonicate for 15 minutes to ensure complete dissolution of the active ingredient.[1]
- Dilute to the mark with the mobile phase, mix well, and filter the solution through a 0.45 µm syringe filter.[1]
- Further dilute the filtrate with the mobile phase to obtain a final concentration within the calibration range.[1]

Method Validation Summary

The described HPLC method has been validated for linearity, accuracy, precision, and robustness, with the key parameters summarized below.[1]

Validation Parameter	Result
Linearity Range	20-60 µg/mL[2][3]
Correlation Coefficient (r ²)	> 0.999[2][3]
Accuracy (% Recovery)	99.77% - 101.39%[2]
Precision (%RSD)	Repeatability: 0.2%, Intermediate Precision: 0.1%[2][3]
Limit of Detection (LOD)	0.001 µg/mL[2]
Retention Time	Approximately 2.59 minutes[2][3]

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the HPLC analysis of quinidine in pharmaceutical dosage forms.

Part 2: Quantification of Quinidine in Human Plasma Introduction

Therapeutic drug monitoring of quinidine in plasma is essential for optimizing dosage and minimizing toxicity. This section outlines an HPLC method for the quantification of quinidine in human plasma, which is crucial for pharmacokinetic and clinical studies. The protocol involves a simple protein precipitation step for sample clean-up.

Experimental Protocol

2.2.1. Instrumentation and Chromatographic Conditions

Parameter	Specification
HPLC System	Isocratic Pumping System with Fluorescence or UV Detector
Column	C18 reverse-phase column (e.g., Z-module C18)[4]
Mobile Phase	0.05 M Ammonium Formate : Acetonitrile (93.5:6.5 v/v), pH adjusted to 2.0 with orthophosphoric acid[4]
Flow Rate	1.0 mL/min (Adjustable based on column dimensions and system pressure)
Detection	Fluorescence: Excitation 340 nm, Emission 425 nm[4] or UV at 330 nm[5]
Injection Volume	20 μ L
Column Temperature	Ambient

2.2.2. Reagent and Standard Preparation

- **Mobile Phase Preparation:** Prepare a 0.05 M ammonium formate solution in HPLC grade water. Adjust the pH to 2.0 with orthophosphoric acid. Mix with acetonitrile in a 93.5:6.5 (v/v) ratio, filter, and degas.[4]
- **Standard Stock Solution (100 μ g/mL):** Prepare as described in section 1.2.2.

- Plasma Calibration Standards: Spike drug-free human plasma with known amounts of quinidine to prepare calibration standards covering the expected therapeutic range (e.g., 0.33 to 13.26 µg/mL).

2.2.3. Sample Preparation (Plasma)

Protein precipitation is a common method for sample preparation in bioanalysis.[\[6\]](#)

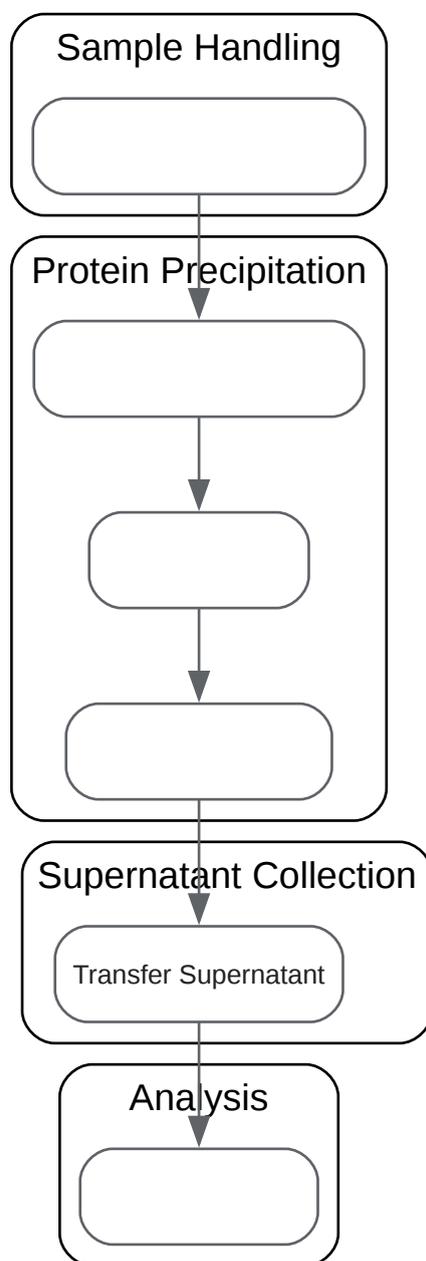
- To a 250 µL aliquot of plasma sample, standard, or blank, add 500 µL of acidified acetonitrile (0.1% formic acid).
- Vortex the mixture for 10 minutes to precipitate the plasma proteins.
- Centrifuge the samples at approximately 1480g for 30 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube or a 96-well plate for analysis.
- Inject the supernatant into the HPLC system.

Method Validation Summary

The following table summarizes typical validation parameters for the analysis of quinidine in plasma.

Validation Parameter	Result
Linearity Range	0 - 7,000 ng/mL [4]
Correlation Coefficient (r^2)	> 0.999 [4]
Recovery	81% [4]
Inter-assay Coefficient of Variation	1.8% - 3.7% [4]
Limit of Quantification (LOQ)	4 ng/mL [4]

Sample Preparation Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the preparation of plasma samples using protein precipitation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. jidps.com [jidps.com]
- 3. jidps.com [jidps.com]
- 4. Determination of quinine and quinidine in biological fluids by high performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Determination of quinidine by high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [High-performance liquid chromatography (HPLC) method for quinidine quantification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195268#high-performance-liquid-chromatography-hplc-method-for-quinidine-quantification]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

